

Phenidone (1-Phenyl-3-pyrazolidinone) Basic Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Phenidone

CAS No.: 92-43-3

Cat. No.: S602910

[Get Quote](#)

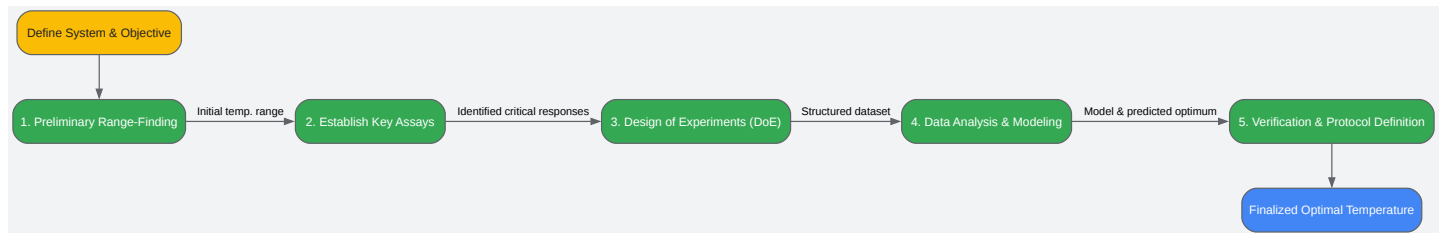
The table below summarizes key information about **Phenidone** from the search results:

Property	Description
IUPAC Name	1-Phenylpyrazolidin-3-one [1]
Molar Mass	162.192 g·mol ⁻¹ [1]
Appearance	Crystal leaflets or needles [1]
Melting Point	121 °C (250 °F; 394 K) [1]
Solubility in Water	10 g/100 ml at 100 °C [1]
Primary Use	Photographic developer [1]
Key Property	Reducing agent; 5-10 times the developing power of Metol [1]
Common Synergy	Often used with hydroquinone or ascorbic acid (Vitamin C) [1] [2]

Experimental Design Framework for Temperature Optimization

Since established protocols for your specific need are not available, here is a logical workflow and key considerations for designing your own temperature optimization experiments. You can use this framework to build your internal troubleshooting guides and FAQs.

The following diagram outlines the key stages of this iterative process:



[Click to download full resolution via product page](#)

Key Considerations for Your Experiments

When working through the experimental workflow, please pay close attention to the following aspects:

- **Assay Selection:** **Your choice of assay should directly reflect the biological activity of interest. For instance, you could adapt principles from enzymatic activity assays. One study on liver microsomal assays, for example, found the greatest specific activity for certain enzymes at 40-42°C, with a rapid increase in inactivation at temperatures above this point [3].** This highlights the importance of a carefully chosen temperature window and the use of a relevant bioassay.
- **Stability Testing:** A core part of optimization is understanding stability. You should pre-incubate your **Phenidone** solution at different temperatures (e.g., from 30°C to 44°C) for varying durations (e.g., 1 hour) before testing its activity in your chosen assay. A significant drop in activity at a given temperature indicates thermal instability [3].
- **Solvent and Formulation:** **The solvent can significantly impact solubility and stability. In photographic chemistry, Phenidone is often dissolved in organic solvents like triethanolamine (TEA) or propylene glycol to enhance its longevity and handle its low solubility in water [2].** The use of propylene glycol is particularly common for creating stable stock solutions [2].

Suggested FAQ for a Technical Support Center

Here is a sample FAQ that you could adapt for your internal support portal, based on common challenges:

- **Q: What is a good starting point for a temperature optimization study?**
 - **A:** A preliminary range-finding experiment between **30°C and 44°C** is a practical starting point, based on related biochemical studies [3]. Use a broad temperature interval (e.g., 5°C) and a single time point to identify a narrower range for more detailed study.
- **Q: How can I improve the shelf-life of Phenidone stock solutions?**
 - **A: Phenidone** is air-sensitive. Dissolving it in propylene glycol to create a 1% stock solution can greatly improve its stability. This stock should be stored in a sealed, opaque container in a cool, dark place [2].
- **Q: Our bioassay results are inconsistent. What could be the cause?**
 - **A:** Inconsistency can arise from several factors. First, verify the chemical stability of your **Phenidone** solution under your assay conditions. Second, ensure that the components of your metabolic activating system (e.g., S9 fractions) are fresh and have been properly characterized for their baseline activity [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Phenidone [en.wikipedia.org]
2. How to Make Tea... PC-TEA that is [35mmc.com]
3. Study of the optimal temperature for the liver microsomal ... [pubmed.ncbi.nlm.nih.gov]
4. Efficiency in Drug Discovery: Liver S9 Fraction Assay As a ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Phenidone (1-Phenyl-3-pyrazolidinone) Basic Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b602910#optimizing-phenidone-development-temperature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com